

Navigating the Disposal of 2-Mercaptophenol: A Guide to Safety and Compliance

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Compound of Interest

Compound Name: **2-Mercaptophenol**

Cat. No.: **B073258**

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical waste is not just a matter of regulatory compliance, but a cornerstone of laboratory safety. **2-Mercaptophenol**, a toxic and corrosive compound, requires a meticulous and informed approach to its disposal to mitigate risks to personnel and the environment. This guide provides essential, step-by-step procedures for the safe handling and disposal of **2-Mercaptophenol**, ensuring a secure laboratory environment.

Waste Characterization and Classification

Before disposal, a thorough characterization of the waste is paramount. **2-Mercaptophenol** is toxic if swallowed and causes severe skin burns and eye damage.^[1] Due to these hazardous properties, it must be treated as a hazardous waste. While a specific U.S. Environmental Protection Agency (EPA) waste code for **2-Mercaptophenol** is not readily available in public documentation, based on its characteristics of toxicity and corrosivity, it would likely fall under the following categories:

- D002 (Corrosivity): Due to its potential to cause severe skin burns and eye damage.
- D001 (Ignitability): Although it has a high flash point, it is a combustible liquid.
- A toxic waste code may also be applicable depending on local regulations and the concentration of the solution.

It is crucial to consult with your institution's Environmental Health and Safety (EHS) department for a definitive waste classification and to ensure compliance with all federal, state, and local regulations.

Quantitative Data for Disposal Considerations

The following table summarizes key quantitative data for **2-Mercaptophenol**, which is essential for risk assessment and proper handling during the disposal process.

Property	Value	Source
Flash Point	110 °C (230 °F) - closed cup	
Hazard Classifications	Acute Toxicity, Oral (Category 3), Skin Corrosion (Category 1B), Serious Eye Damage (Category 1)	
Storage Class Code	6.1A - Combustible, acute toxic Cat. 1 and 2 / very toxic hazardous materials	

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **2-Mercaptophenol**.

1. Personal Protective Equipment (PPE): Before handling **2-Mercaptophenol** waste, ensure you are wearing the appropriate PPE:

- Chemical-resistant gloves (Nitrile or Neoprene).
- Safety goggles and a face shield.
- A lab coat or chemical-resistant apron.

2. Waste Collection:

- Segregation: Do not mix **2-Mercaptophenol** waste with other waste streams, especially incompatible materials such as strong oxidizing agents.[\[2\]](#)

- Containers: Use a designated, leak-proof, and clearly labeled hazardous waste container. The container must be compatible with **2-Mercaptophenol**.
- Labeling: The waste container must be labeled with the words "Hazardous Waste," the full chemical name "**2-Mercaptophenol**," and a clear description of the waste (e.g., "**2-Mercaptophenol** in methanol"). The accumulation start date must also be clearly visible.

3. Storage of Waste:

- Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area.
- The storage area should be secure and away from heat, sparks, and open flames.
- Ensure secondary containment is in place to capture any potential leaks.

4. Scheduling Waste Pickup:

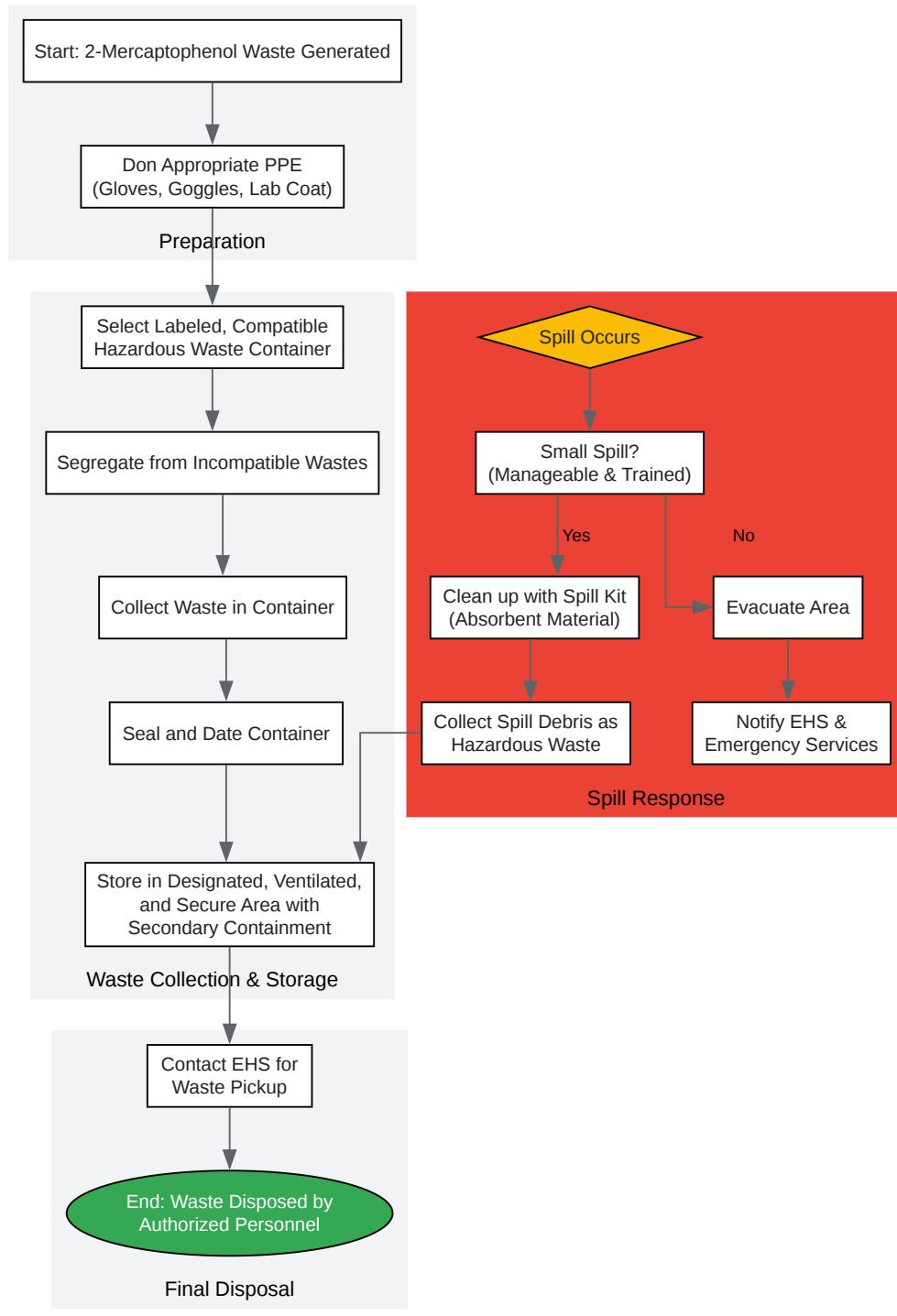
- Once the waste container is full or the accumulation time limit set by your institution is reached, contact your EHS department to schedule a waste pickup.
- Do not pour **2-Mercaptophenol** waste down the drain.[\[2\]](#)

5. Spill Management: In the event of a spill, immediate action is required:

- Small Spills: If you are trained and have the appropriate spill kit, you can clean up a small spill. Absorb the spill with an inert material (e.g., vermiculite, sand) and place the contaminated material in a sealed container for disposal as hazardous waste.
- Large Spills: Evacuate the area immediately and notify your EHS department and emergency personnel.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **2-Mercaptophenol**.

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Workflow for 2-Mercaptophenol Disposal

By adhering to these procedures, laboratories can ensure the safe and compliant disposal of **2-Mercaptophenol**, fostering a culture of safety and environmental responsibility. Always consult your institution's specific guidelines and the Safety Data Sheet (SDS) for the most accurate and detailed information.

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References

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